

4-(Bromomethyl)-3-nitrobenzoic acid molecular weight

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic acid

Cat. No.: B187983

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An In-depth Technical Guide to **4-(Bromomethyl)-3-nitrobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **4-(Bromomethyl)-3-nitrobenzoic acid**, a versatile reagent in organic synthesis and pharmaceutical research.

Core Molecular Properties

4-(Bromomethyl)-3-nitrobenzoic acid is a substituted benzoic acid derivative containing a bromomethyl and a nitro group. These functional groups make it a valuable building block for the synthesis of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its utility is often found in nucleophilic substitution reactions.^[1]

Quantitative Molecular Data

The fundamental molecular properties of **4-(Bromomethyl)-3-nitrobenzoic acid** are summarized in the table below for easy reference and comparison.

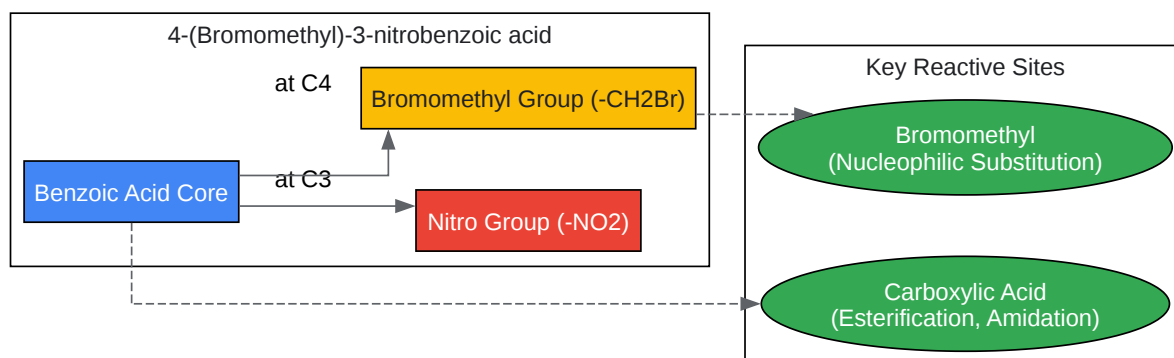
| Property | Value | Source |
|----------------------------|--|--------------|
| Molecular Formula | C8H6BrNO4 | [1][2][3][4] |
| Molecular Weight | 260.04 g/mol | [1][2][3] |
| Alternate Molecular Weight | 260.043 g/mol | [4] |
| CAS Number | 55715-03-2 | [2][3][4] |
| Appearance | Beige to yellow crystalline powder | [1] |
| Solubility | Soluble in DMF and dichloromethane; Insoluble in water | [4] |

Experimental Protocols

Detailed experimental protocols for specific applications of **4-(Bromomethyl)-3-nitrobenzoic acid**, such as its use as a reactant in the synthesis of 4-bromomethyl-3-nitrobenzoic acid succinimide ester, are highly dependent on the target molecule and reaction conditions. Specific, validated protocols should be consulted from peer-reviewed literature relevant to the desired synthetic pathway.

Molecular Structure and Functional Groups

The structural arrangement of **4-(Bromomethyl)-3-nitrobenzoic acid** is key to its reactivity. The molecule consists of a central benzene ring substituted with a carboxylic acid group, a nitro group, and a bromomethyl group. The relative positions of these groups influence the molecule's chemical behavior.



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Caption: Logical relationship of functional groups in **4-(Bromomethyl)-3-nitrobenzoic acid**.

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